

Technical Guide: Elemental Analysis Validation for C₁₁H₁₅NO₄S

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Compound of Interest

Compound Name: 2-(Pyridin-3-yl)oxan-4-yl
methanesulfonate

CAS No.: 1909316-44-4

Cat. No.: B2694014

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Executive Summary

Objective: To define the analytical expectations, method selection, and validation protocols for the elemental characterization of the organic pharmaceutical intermediate C₁₁H₁₅NO₄S.

Audience: Medicinal Chemists, QC Analysts, and CMC (Chemistry, Manufacturing, and Controls) Leads.

Core Insight: While Automated Combustion (CHNS) is the industry standard for high-throughput purity confirmation, the presence of Sulfur (S) and high Oxygen (O) content in C₁₁H₁₅NO₄S introduces specific volatility and detection challenges. This guide compares the efficacy of Dynamic Flash Combustion against Orthogonal Wet Chemistry (Schöniger Flask) and Spectroscopic methods (ICP-OES), providing a self-validating workflow to ensure compliance with the journal-standard $\pm 0.4\%$ tolerance.

Part 1: Theoretical Framework (The Ground Truth)

Before any experimental work, the theoretical "Ground Truth" must be established using high-precision atomic weights (IUPAC standards).

Target Molecule: C₁₁H₁₅NO₄S Molecular Weight Calculation:

Element	Count	Atomic Weight (g/mol)	Total Mass Contribution
Carbon (C)	11	12.011	132.121
Hydrogen (H)	15	1.008	15.120
Nitrogen (N)	1	14.007	14.007
Oxygen (O)	4	15.999	63.996
Sulfur (S)	1	32.065	32.065
Total MW	257.309 g/mol		

Theoretical Composition Limits ($\pm 0.4\%$ Tolerance):

Element	Theoretical %	Lower Limit (-0.4%)	Upper Limit (+0.4%)
% Carbon	51.35%	50.95%	51.75%
% Hydrogen	5.88%	5.48%	6.28%
% Nitrogen	5.44%	5.04%	5.84%
% Sulfur	12.46%	12.06%	12.86%
% Oxygen*	24.87%	N/A	N/A

*Note: Oxygen is typically calculated by difference in standard CHNS analysis, accumulating all errors from other elements. Direct Oxygen analysis requires a separate pyrolysis setup.

Part 2: Comparative Method Analysis

We evaluate three distinct methodologies for validating the purity of C₁₁H₁₅NO₄S.

Method A: Dynamic Flash Combustion (CHNS) - The Gold Standard

Mechanism: The sample is combusted at $>900^{\circ}\text{C}$ in an Oxygen-rich environment. Gases (

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,
,
) are separated via GC column and detected by Thermal Conductivity (TCD).

- Pros: Simultaneous determination of C, H, N, and S; high throughput (<10 mins/sample); requires minimal sample (2–3 mg).
- Cons: Sulfur can adhere to reduction columns or water traps if not properly configured; requires Tungsten (VI) Oxide () catalyst for complete S-conversion.

Method B: Schöniger Flask Combustion - The Orthogonal Alternative

Mechanism: Manual combustion in an oxygen-filled flask followed by liquid absorption and titrimetric analysis (Barium Perchlorate titration for Sulfate).

- Pros: Eliminates instrument matrix effects; highly specific for Sulfur; excellent for validating "failed" CHNS sulfur data.
- Cons: Hazardous (explosion risk); labor-intensive; requires larger sample mass (>10 mg); analyzes only one element at a time.

Method C: ICP-OES (Inductively Coupled Plasma) - The Trace Specialist

Mechanism: Acid digestion followed by plasma excitation and optical emission detection.

- Pros: Extremely precise for Sulfur; can detect metal impurities (catalysts like Pd/Pt) simultaneously.
- Cons: Does not provide C/H/N data (cannot prove bulk organic purity); digestion of organic matrices can be incomplete, leading to low bias.

Summary of Performance

Feature	Dynamic Combustion (CHNS)	Schöniger Flask (Titration)	ICP-OES (Digestion)
Precision (S)	High ($\pm 0.15\%$)	Moderate ($\pm 0.3\%$)	High ($\pm 0.1\%$)
Sample Req.	2 mg	10–20 mg	50 mg
Throughput	High	Low	Medium
Suitability	Primary QC Method	Validation / Troubleshooting	Trace / Metal Analysis

Part 3: Experimental Protocols (Self-Validating Systems)

Protocol 1: Optimized CHNS Combustion for Sulfur-Containing Organics

Rationale: Standard CHN modes often fail for Sulfur due to

retention in the water trap. This protocol modifies the standard workflow.

Reagents & Equipment:

- Analyzer: Thermo FlashSmart or Elementar vario EL cube.
- Standard: Sulfanilamide ($C_6H_8N_2O_2S$) - Standard chosen because it contains S, N, C, and H similar to the analyte.
- Additives: Vanadium Pentoxide () or Tungsten Oxide ().

Step-by-Step Workflow:

- System Conditioning: Run 3 "Blank" cycles (Tin capsule only) to purge atmospheric Nitrogen and condition the reduction column.
- Calibration: Weigh Sulfanilamide standards (1.5 mg, 2.0 mg, 2.5 mg) to create a K-factor calibration curve ().
- Sample Preparation:
 - Micro-mill C11H15NO4S to a fine powder to ensure homogeneity.
 - Weigh 2.0 mg (± 0.005 mg) into a Tin capsule using a microbalance.
 - Critical Step: Add 5–10 mg of powder to the capsule before sealing. Reason: acts as an oxygen donor and prevents the formation of non-volatile sulfates in the ash.
- Combustion Parameters:
 - Reactor Temp: 950°C (Left), 840°C (Right/Reduction).
 - Oxygen Injection: 5 seconds (excess required for S oxidation).
- Data Validation:
 - Run a "Check Standard" (Sulfanilamide) every 10 samples.
 - Acceptance: Check Standard must be within $\pm 0.2\%$ of theoretical.

Protocol 2: Handling "Failed" Results (The 0.4% Deviation)

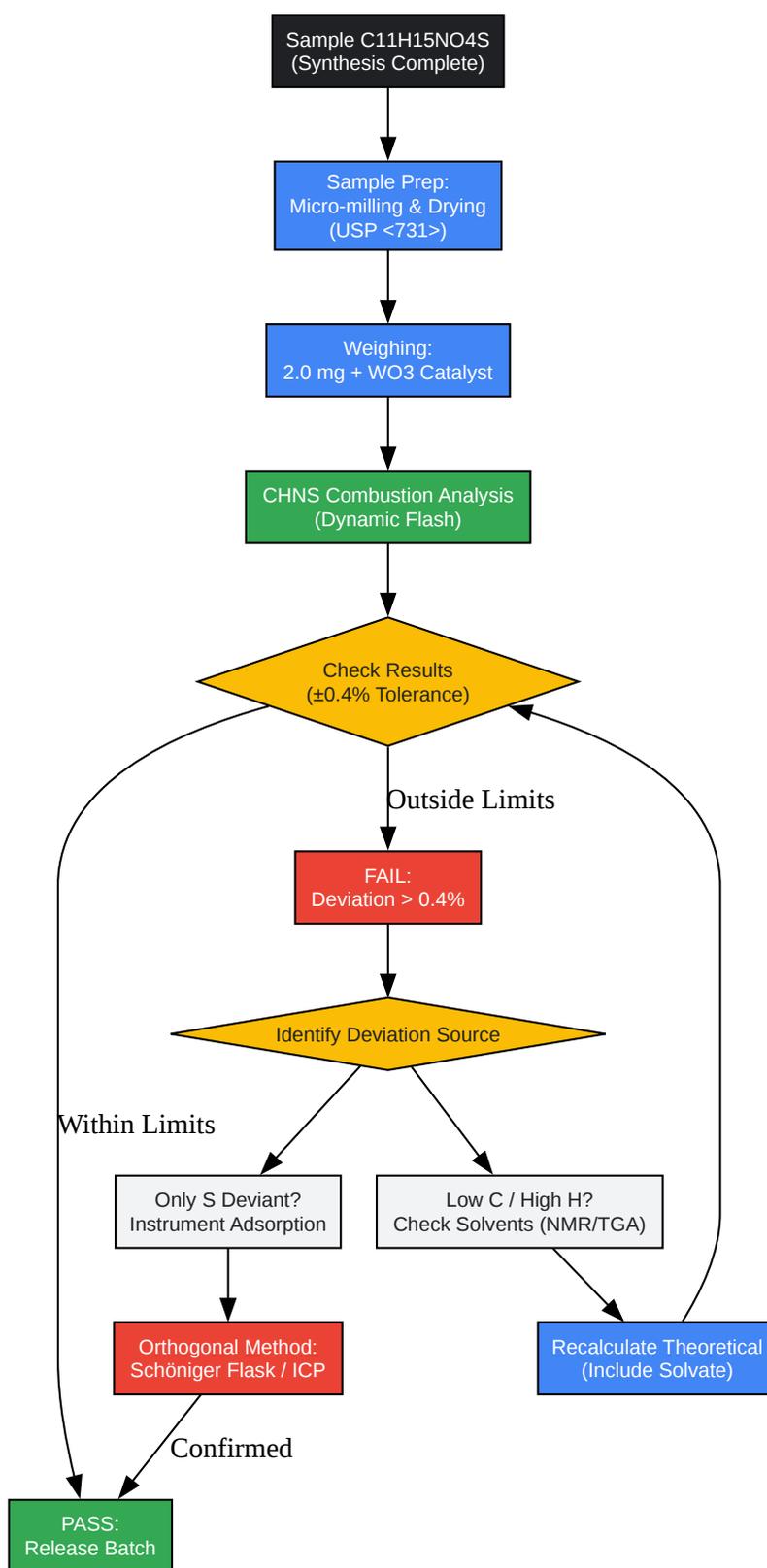
If results fall outside the 50.95% – 51.75% Carbon range:

- Check for Solvents: Perform TGA (Thermogravimetric Analysis) or NMR.
 - Scenario: If C is low and H is high, suspect Water () or Methanol () solvation.
- Recalculate: Adjust theoretical values based on solvate stoichiometry (e.g., $C_{11}H_{15}NO_4 \cdot 0.5 H_2O$).^[1]
- Orthogonal Check: If Sulfur is the only outlier (>0.4% deviation), proceed to Schöniger Flask titration to rule out instrument adsorption issues.

Part 4: Visualization & Logic

Diagram 1: Analytical Workflow for $C_{11}H_{15}NO_4$

This diagram illustrates the decision process for selecting the correct analysis path and validating results.

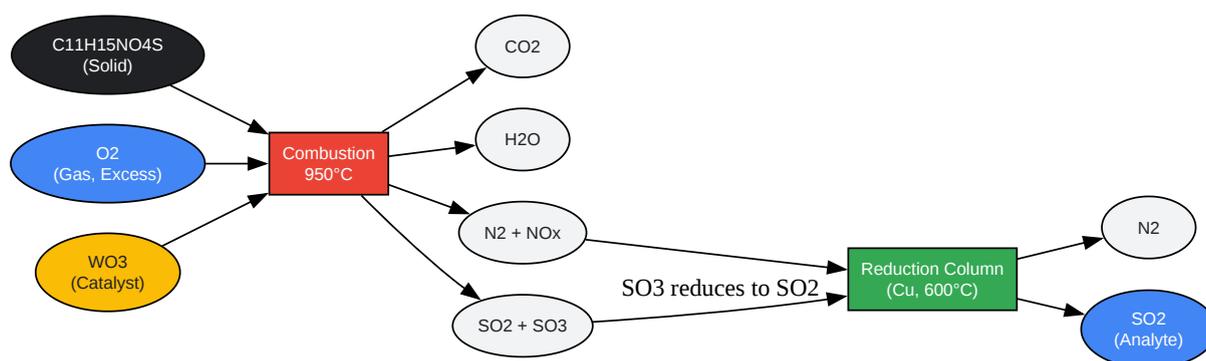


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Caption: Workflow for validating elemental composition, incorporating decision gates for solvent correction and orthogonal sulfur testing.

Diagram 2: Combustion Reaction Pathway

Visualizing the chemical transformation inside the reactor.



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Caption: The chemical pathway from solid sample to detectable gases. Note the critical reduction of SO₃ to SO₂ for accurate quantification.

References

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